

27-Alkyne Cholesterol: A Technical Guide to Commercial Sources, Purity, and Applications

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Compound of Interest

Compound Name: 27-Alkyne cholesterol

Cat. No.: B15551835

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Introduction

27-Alkyne cholesterol is a chemically modified analog of cholesterol that incorporates a terminal alkyne group on the side chain. This modification makes it an invaluable tool for researchers in lipid biology, cell biology, and drug development. The alkyne group serves as a handle for "click chemistry," specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), allowing for the covalent attachment of various reporter molecules, such as fluorophores or biotin, to the cholesterol molecule. This enables the tracking and visualization of cholesterol trafficking, metabolism, and localization within cells and organisms. This technical guide provides a comprehensive overview of the commercial sources, purity standards, and key experimental applications of **27-alkyne cholesterol**.

Commercial Sources and Purity

27-Alkyne cholesterol is available from several commercial suppliers. The purity of the compound is a critical factor for its successful application in sensitive biological assays. Purity is typically assessed by methods such as Nuclear Magnetic Resonance (NMR) spectroscopy

and Thin-Layer Chromatography (TLC). The table below summarizes the available information from various vendors.

Supplier	Catalog Number	Purity Specification	Analytical Method	CAS Number
Cayman Chemical	24319	≥98%	Not Specified	1527467-07-7
Vector Labs	CCT-1410	>95%	¹ H NMR	1527467-07-7
Chem-Impex	04097	≥95%	NMR	1527467-07-7
Avanti Polar Lipids	700143	>99%	TLC	1527467-07-7
Sigma-Aldrich	700143P	>99%	TLC	1527467-07-7
AxisPharm	Not Specified	High Purity	Not Specified	1527467-07-7

Synthesis and Purification

While many researchers opt to purchase **27-alkyne cholesterol**, a detailed, publicly available, step-by-step synthesis protocol from a primary peer-reviewed publication remains elusive. However, based on the synthesis of similar sterol analogs, a plausible synthetic route would likely start from a readily available sterol precursor like diosgenin or cholic acid. The synthesis would involve a series of chemical transformations to first construct the cholesterol backbone and then introduce the alkyne functionality at the C-27 position of the side chain.

Purification of the final product is crucial to remove any unreacted starting materials or byproducts that could interfere with biological experiments. A typical purification strategy would involve column chromatography on silica gel, followed by recrystallization to obtain the high-purity crystalline solid. The identity and purity of the synthesized **27-alkyne cholesterol** would then be confirmed using analytical techniques such as ¹H NMR, ¹³C NMR, and mass spectrometry.

Experimental Protocols

27-Alkyne cholesterol is a versatile tool for studying various aspects of cholesterol biology. Below are detailed methodologies for two key experimental applications.

Tracing Intestinal Cholesterol Absorption via NPC1L1

This protocol, adapted from studies on the Niemann-Pick C1-Like 1 (NPC1L1) transporter, allows for the investigation of intestinal cholesterol uptake.^[1]

a. Preparation of **27-Alkyne Cholesterol** Micelles:

- Prepare a stock solution of **27-alkyne cholesterol** in a suitable organic solvent (e.g., ethanol).
- In a glass vial, mix the **27-alkyne cholesterol** stock solution with L- α -phosphatidylcholine, oleic acid, and taurocholate.
- Evaporate the solvent under a stream of nitrogen gas to form a thin lipid film.
- Resuspend the lipid film in cell culture medium (e.g., EMEM with 5% lipoprotein-deficient serum) and stir overnight at room temperature to allow for the formation of micelles.

b. Cellular Uptake Assay in Caco-2 cells:

- Culture Caco-2 cells (a human intestinal epithelial cell line) on permeable supports until they form a differentiated monolayer.
- Incubate the cells with the prepared **27-alkyne cholesterol**-containing micelles for a defined period (e.g., 4 hours). To study the role of NPC1L1, a parallel set of cells can be pre-treated with the NPC1L1 inhibitor, ezetimibe.
- After incubation, wash the cells thoroughly with ice-cold phosphate-buffered saline (PBS) to remove any non-internalized micelles.
- Harvest the cells and extract the total lipids using a suitable solvent system (e.g., a mixture of chloroform and methanol).

c. Detection of Internalized **27-Alkyne Cholesterol** via Click Chemistry:

- To the lipid extract, add the click reaction cocktail containing an azide-functionalized fluorophore (e.g., 3-azido-7-hydroxycoumarin), a copper(I) source (e.g., copper(II) sulfate with a reducing agent like sodium ascorbate), and a copper-chelating ligand (e.g., THPTA).
- Incubate the reaction mixture to allow for the cycloaddition reaction to proceed.
- Resolve the lipid extract by thin-layer chromatography (TLC).
- Visualize the fluorescently labeled **27-alkyne cholesterol** on the TLC plate using a fluorometric scanner. The amount of internalized cholesterol can be quantified by densitometry.

General Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) in Fixed Cells

This protocol provides a general workflow for labeling and visualizing **27-alkyne cholesterol** that has been incorporated into cellular membranes.

a. Cell Labeling:

- Incubate cultured cells with media containing **27-alkyne cholesterol** for a desired period to allow for its incorporation into cellular membranes.
- Wash the cells with PBS to remove excess **27-alkyne cholesterol**.
- Fix the cells with a suitable fixative (e.g., 4% paraformaldehyde in PBS).

b. Click Reaction:

- Prepare a fresh click reaction mix. A typical reaction mix includes:
 - An azide-conjugated reporter molecule (e.g., a fluorescent dye azide).
 - Copper(II) sulfate.
 - A reducing agent (e.g., sodium ascorbate) to reduce Cu(II) to the catalytic Cu(I) species in situ.

- A copper(I)-stabilizing ligand (e.g., THPTA or TBTA) to enhance reaction efficiency and reduce cytotoxicity.
- Incubate the fixed cells with the click reaction mix in the dark at room temperature.
- After the reaction is complete, wash the cells extensively to remove unreacted reagents.

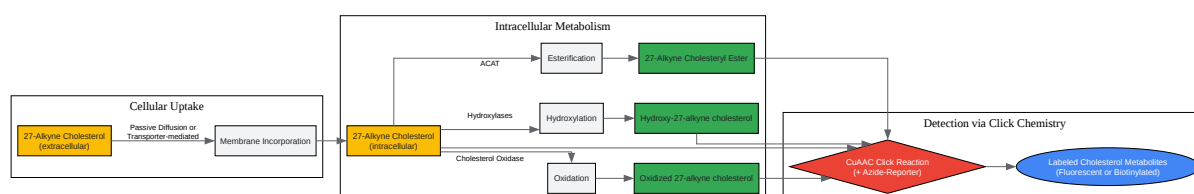
c. Imaging:

- Mount the coverslips with an appropriate mounting medium.
- Visualize the labeled cholesterol using fluorescence microscopy.

Visualizations

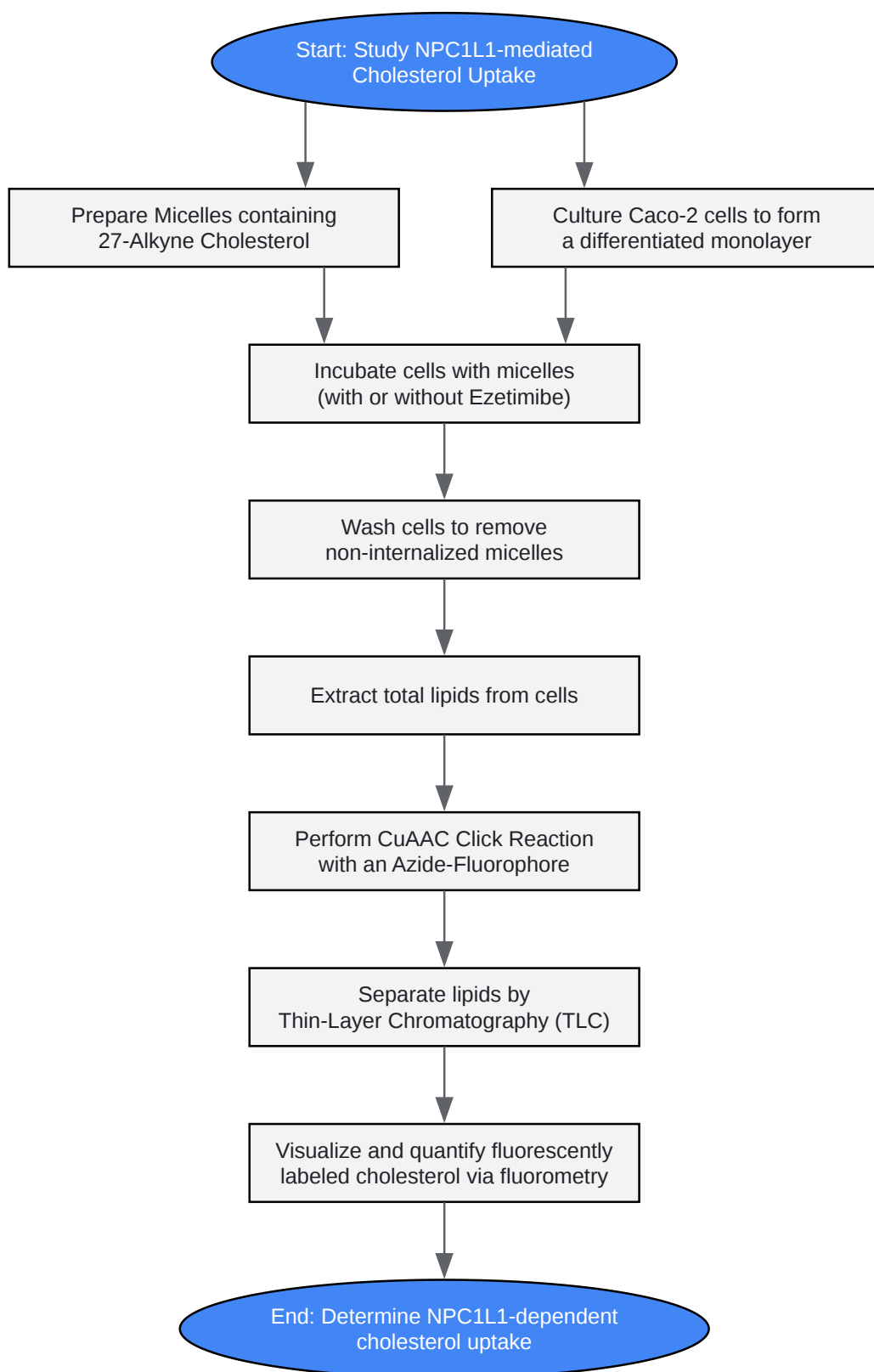
Signaling and Metabolic Pathways

The following diagrams illustrate the key pathways and experimental workflows involving **27-alkyne cholesterol**.



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Caption: Metabolic fate of **27-alkyne cholesterol** and its detection.



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Caption: Experimental workflow for studying NPC1L1-mediated cholesterol uptake.

Conclusion

27-Alkyne cholesterol has emerged as a powerful and versatile probe for investigating the complex biology of cholesterol. Its commercial availability from multiple suppliers, with generally high purity, makes it accessible to a wide range of researchers. The ability to attach reporter molecules via click chemistry provides a robust method for tracking its metabolic fate and subcellular localization. The experimental protocols described herein provide a starting point for researchers to design and implement studies to further unravel the intricate roles of cholesterol in health and disease. As our understanding of lipid biology continues to grow, the applications of **27-alkyne cholesterol** and similar chemical tools are expected to expand, offering new insights into fundamental cellular processes and potential therapeutic targets.

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References

- 1. NPC1L1-dependent transport of 27-alkyne cholesterol in intestinal epithelial cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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